

1-Phenylpropane-1,3-diol structure elucidation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Phenylpropane-1,3-diol

CAS No.: 4850-49-1

Cat. No.: B1205248

[Get Quote](#)

An In-depth Technical Guide to the Structure Elucidation of **1-Phenylpropane-1,3-diol**

This guide provides a comprehensive, methodology-driven approach to the structural confirmation of **1-phenylpropane-1,3-diol**. Designed for researchers, scientists, and drug development professionals, it moves beyond a simple listing of techniques to offer a logical, self-validating workflow. The narrative emphasizes the causality behind experimental choices, ensuring that each analytical step builds upon the last to create an unassailable body of evidence for the target molecular structure.

Introduction: The Analytical Imperative

In synthetic and medicinal chemistry, the unambiguous confirmation of a molecule's structure is paramount. **1-Phenylpropane-1,3-diol** ($C_9H_{12}O_2$), a chiral diol, serves as a valuable building block in the synthesis of various pharmaceuticals and specialty chemicals.^[1] Its structure, featuring a phenyl ring, a benzylic alcohol, and a primary alcohol connected by a propane backbone, presents a clear and instructive case for the application of modern spectroscopic methods. This document outlines the integrated analytical workflow used to verify its identity, moving from foundational molecular formula determination to the fine details of atomic connectivity.

Part 1: Foundational Analysis - Molecular Formula and Mass Verification

The first objective is to determine the molecular formula and verify the molecular weight of the analyte. This is achieved through a combination of high-resolution mass spectrometry (HRMS) and elemental analysis.

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

Objective: To determine the exact mass of the molecule and deduce its elemental composition.

Methodology: Electrospray Ionization - Time of Flight (ESI-TOF)

- Sample Preparation: Dissolve approximately 1 mg of the sample in 1 mL of high-purity methanol or acetonitrile.
- Instrumentation: Infuse the sample solution into an ESI-TOF mass spectrometer.
- Analysis Mode: Operate in positive ion mode. Protonation ($[M+H]^+$) is expected due to the presence of hydroxyl groups.
- Data Acquisition: Acquire the mass spectrum over a range of m/z 50-500.
- Data Analysis: Identify the monoisotopic mass of the most abundant ion. Use the instrument's software to calculate the elemental composition that corresponds to the measured exact mass.

Expected Results & Interpretation:

The molecular formula of **1-phenylpropane-1,3-diol** is $C_9H_{12}O_2$.^[2] The expected exact mass for the protonated molecule $[M+H]^+$ ($C_9H_{13}O_2^+$) is 153.0910. The HRMS analysis should yield a measured mass within a narrow tolerance (typically < 5 ppm) of this theoretical value, confirming the elemental composition.

Trustworthiness Check: The high resolution of the TOF analyzer allows for mass measurements with sufficient accuracy to distinguish between different elemental formulas that

might have the same nominal mass. For instance, $C_9H_{12}O_2$ can be clearly distinguished from a potential isomer like $C_{10}H_{16}O$, which has a significantly different exact mass.

Part 2: Functional Group Identification - Infrared (IR) Spectroscopy

With the molecular formula established, the next step is to identify the key functional groups present. Attenuated Total Reflectance (ATR) Fourier Transform Infrared (FTIR) spectroscopy is a rapid and effective technique for this purpose.

Experimental Protocol: FTIR-ATR

- **Sample Preparation:** Place a small amount of the neat sample (if an oil) or a few crystals (if a solid) directly onto the ATR crystal.
- **Background Scan:** Perform a background scan with a clean, empty ATR crystal to account for atmospheric CO_2 and H_2O .
- **Sample Scan:** Acquire the sample spectrum, typically by co-adding 16 or 32 scans over the range of $4000-400\text{ cm}^{-1}$.
- **Data Analysis:** Identify characteristic absorption bands and assign them to specific functional groups.

Expected Data & Interpretation:

The IR spectrum provides direct evidence for the hydroxyl and aromatic functionalities.

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
~3320 (broad)	Strong	O-H stretch (from the two alcohol groups)[3]
~3020	Medium-Weak	Aromatic C-H stretch[3]
~2935	Medium	Aliphatic C-H stretch (from CH and CH ₂ groups)[3]
~1595, ~1490, ~1450	Medium-Weak	Aromatic C=C ring stretches[3]
~1050-1150	Strong	C-O stretch (from primary and secondary alcohols)

Scientist's Note: The broadness of the O-H stretching band is a hallmark of hydrogen bonding between the diol molecules, providing strong evidence for the presence of the hydroxyl groups.

Part 3: The Proton Framework - ¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy is the cornerstone of structure elucidation, providing detailed information about the number of different proton environments, their electronic surroundings, and their connectivity through spin-spin coupling.

Experimental Protocol: ¹H NMR

- **Sample Preparation:** Dissolve 5-10 mg of the sample in ~0.7 mL of deuterated chloroform (CDCl₃). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Instrumentation:** Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer.
- **Data Acquisition:** Acquire a standard proton spectrum. Key parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and acquisition of at least 8 scans.
- **Data Processing:** Fourier transform the raw data, phase correct the spectrum, and integrate the signals.

Expected Data & Interpretation:

The proposed structure of **1-phenylpropane-1,3-diol** has five distinct proton environments.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
7.40 - 7.20	Multiplet	5H	Ar-H	Protons on the phenyl ring.
~4.90	Triplet of Doublets (td) or Multiplet	1H	H-1	Benzylic proton, deshielded by both the phenyl ring and the hydroxyl group. Coupled to H-2.
~3.85	Multiplet	2H	H-3	Methylene protons adjacent to the primary hydroxyl group. Coupled to H-2.
~2.00	Multiplet	2H	H-2	Methylene protons coupled to both H-1 and H-3.
Variable (broad)	Singlet	2H	OH	Chemical shift is concentration-dependent; may not be observed or may be very broad.

Note: The exact chemical shifts and multiplicities can vary slightly based on solvent and concentration. The data presented is a representative expectation based on literature values.[\[3\]](#)

Part 4: The Carbon Backbone - $^{13}\text{C}\{^1\text{H}\}$ NMR Spectroscopy

Complementing the ^1H NMR, the proton-decoupled ^{13}C NMR spectrum reveals the number of unique carbon environments.

Experimental Protocol: $^{13}\text{C}\{^1\text{H}\}$ NMR

- **Sample & Instrument:** Use the same sample and spectrometer as for the ^1H NMR.
- **Data Acquisition:** Acquire a proton-decoupled carbon spectrum. This requires a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of ^{13}C .

Expected Data & Interpretation:

The structure has 7 unique carbon environments (three of the aromatic carbons are chemically equivalent due to symmetry).

Chemical Shift (δ , ppm)	Assignment	Rationale
~142-144	C-ipso	Quaternary aromatic carbon attached to the propane chain.
~128-129	C-ortho/meta	Aromatic CH carbons.
~126-127	C-para	Aromatic CH carbon.
~72-74	C-1	Carbon bearing the benzylic alcohol, deshielded by the oxygen and phenyl group.
~60-62	C-3	Carbon bearing the primary alcohol.
~40-42	C-2	Aliphatic methylene carbon.

Part 5: Assembling the Pieces - 2D NMR and the Final Confirmation

While 1D NMR provides a strong foundation, 2D NMR experiments like COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) provide the definitive connections to assemble the structure.

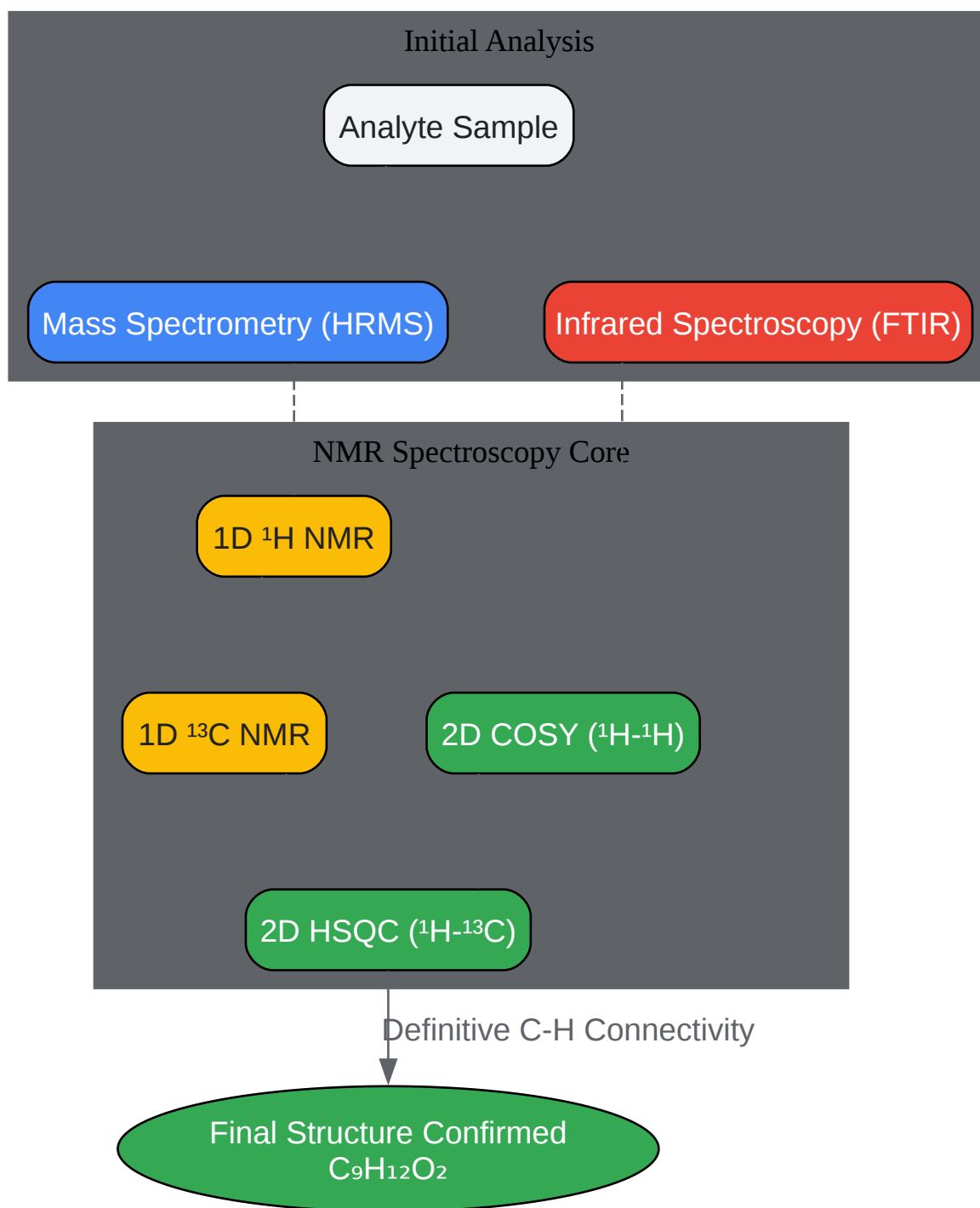
Workflow & Interpretation:

- COSY (^1H - ^1H Correlation): This experiment shows which protons are coupled to each other. For **1-phenylpropane-1,3-diol**, we expect to see a cross-peak connecting the H-1 signal (~4.90 ppm) with the H-2 signal (~2.00 ppm), and another cross-peak connecting the H-2 signal with the H-3 signal (~3.85 ppm). This confirms the -CH(OH)-CH₂-CH₂(OH) spin system.
- HSQC (^1H - ^{13}C Correlation): This experiment maps each proton directly to the carbon it is attached to. This allows for unambiguous assignment of the carbon signals based on the already-assigned proton signals. For example, the proton at ~4.90 ppm (H-1) will show a correlation to the carbon at ~73 ppm (C-1).

The combination of these techniques provides an interlocking web of evidence that confirms the atomic connectivity of the entire molecule.

Integrated Structure Elucidation Workflow

The following diagram illustrates the logical flow of experiments, where each step provides crucial information that informs the next, leading to a conclusive structural assignment.



[Click to download full resolution via product page](#)

Caption: Overall workflow for the structure elucidation of **1-phenylpropane-1,3-diol**.

Visualizing Connectivity: The COSY Correlation

The COSY experiment is critical for establishing the propane backbone connectivity. The expected correlations are visualized below.

Caption: Key proton-proton couplings for **1-phenylpropane-1,3-diol** expected in a COSY spectrum.

Conclusion

The structural elucidation of **1-phenylpropane-1,3-diol** is a systematic process where orthogonal analytical techniques provide converging lines of evidence. High-resolution mass spectrometry establishes the elemental formula. Infrared spectroscopy confirms the presence of hydroxyl and aromatic groups. 1D NMR (^1H and ^{13}C) provides the fundamental framework of proton and carbon environments. Finally, 2D NMR experiments like COSY and HSQC act as the definitive proof, connecting the individual atoms to reveal the complete and unambiguous molecular structure. This multi-faceted approach ensures the highest degree of confidence in the identity and purity of the compound, a critical requirement for its application in research and development.

References

- PubChem. (n.d.). 1-Phenyl-1,3-propanediol. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). (1S)-**1-phenylpropane-1,3-diol**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). (R)-(+)-1-Phenyl-1,3-propanediol. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Ben-Aoun, T., et al. (n.d.). EFFICIENT SYNTHESIS OF CHIRAL 1,3-DIOLS AND OF 1-SUBSTITUTED-PROPAN-1-OLS THROUGH ASYMMETRIC HYDROGENATION. [Research Paper]. Retrieved from a research paper providing spectroscopic data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. guidechem.com](https://www.guidechem.com) [guidechem.com]
- [2. 1-Phenyl-1,3-propanediol | C9H12O2 | CID 572059 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [3. sctunisie.org](https://www.sctunisie.org) [sctunisie.org]
- To cite this document: BenchChem. [1-Phenylpropane-1,3-diol structure elucidation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1205248/docs#1-phenylpropane-1-3-diol-structure-elucidation\]](https://www.benchchem.com/product/b1205248/docs#1-phenylpropane-1-3-diol-structure-elucidation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check